

Synthesis of 2-Fluoro-4-amino-5-bromobenzaldehyde: Application Note & Protocol

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Compound of Interest

Compound Name: 2-Fluoro-4-amino-5-bromo-benzaldehyde

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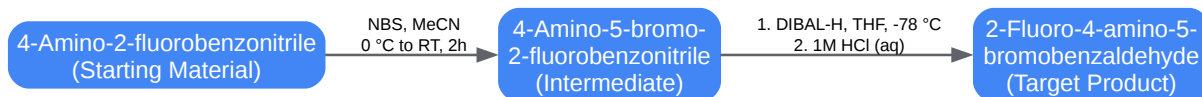
Strategic Rationale & Retrosynthetic Analysis

2-Fluoro-4-amino-5-bromobenzaldehyde (CAS 2386788-83-4)[1] is a highly functionalized, tetra-substituted benzene derivative serving as a privileged scaffold in medicinal chemistry and drug development. The orthogonal reactivity of its functional groups allows for diverse late-stage functionalizations: the aldehyde enables reductive aminations, the bromide serves as a handle for palladium-catalyzed cross-couplings (e.g., Suzuki, Buchwald-Hartwig), the fluorine atom modulates pKa and facilitates nucleophilic aromatic substitution (S_NAr), and the free amino group is primed for amide coupling.

To synthesize this target molecule with high purity and yield, we employ a robust, two-step linear sequence starting from the commercially available building block, 4-amino-2-fluorobenzonitrile:

- **Regioselective Electrophilic Aromatic Bromination:** Utilizing N-Bromosuccinimide (NBS) to install the bromide at the C5 position, yielding the intermediate 4-amino-5-bromo-2-fluorobenzonitrile (CAS 1934940-89-2)[2].

- Controlled Hydride Reduction: Utilizing Diisobutylaluminum hydride (DIBAL-H) to selectively reduce the nitrile moiety to an aldehyde.



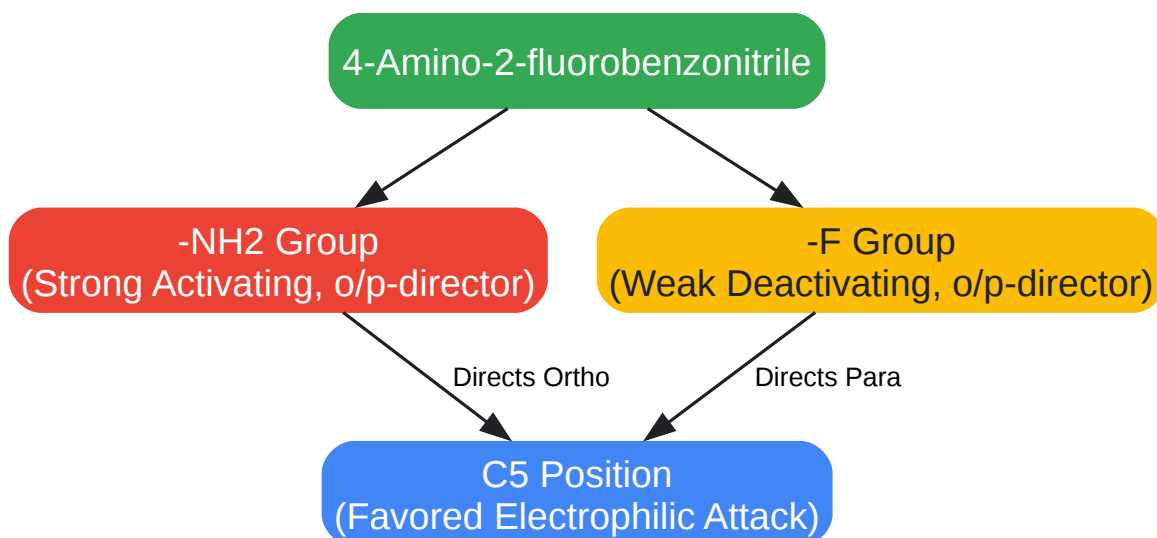
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Synthetic workflow for 2-Fluoro-4-amino-5-bromobenzaldehyde from 4-amino-2-fluorobenzonitrile.

Mechanistic Causality & E-E-A-T Principles

For a protocol to be reproducible, the physical and electronic causality behind the reagent selection must be understood.

Causality in Regioselective Bromination: The starting material, 4-amino-2-fluorobenzonitrile, possesses competing directing groups. The amino (-NH₂) group is strongly activating, directing electrophiles to the ortho and para positions. The fluoro (-F) group is weakly deactivating via induction but donates electron density via resonance, also directing ortho and para. The C5 position is uniquely favored because it is ortho to the strong -NH₂ director and para to the -F director. This synergistic directing effect ensures that bromination with NBS in a polar aprotic solvent (e.g., acetonitrile) proceeds with near-perfect regioselectivity at C5, avoiding the sterically hindered C3 position[3],[4].



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Synergistic directing effects of -NH₂ and -F groups enabling regioselective C5 bromination.

Causality in Nitrile Reduction: The reduction of nitriles to aldehydes using DIBAL-H is highly temperature-dependent[5]. DIBAL-H acts as a nucleophilic hydride source. At strictly cryogenic temperatures (-78 °C), it attacks the electrophilic nitrile carbon to form a stable aluminum hemiaminal intermediate. This bulky intermediate prevents a second equivalent of hydride from attacking, which would otherwise lead to over-reduction to the primary amine. Upon careful acidic aqueous workup, the hemiaminal is hydrolyzed to release the target benzaldehyde[5].

Materials and Safety

Critical Safety Considerations:

- N-Bromosuccinimide (NBS): Corrosive and a strong oxidizing agent. Handle exclusively in a fume hood.
- Diisobutylaluminum hydride (DIBAL-H): Pyrophoric and highly moisture-sensitive. Must be handled under an inert atmosphere (Argon or Nitrogen) using rigorous Schlenk or syringe techniques.

Table 1: Quantitative Reagent Summary

Reagent	MW (g/mol)	Equivalents	Mass/Volume	Role
4-Amino-2-fluorobenzonitrile	136.13	1.0	10.0 g	Starting Material
N-Bromosuccinimide (NBS)	177.98	1.05	13.7 g	Brominating Agent
Acetonitrile (MeCN), Anhydrous	41.05	-	100 mL	Solvent (Step 1)
4-Amino-5-bromo-2-fluorobenzonitrile	215.02	1.0	10.0 g	Intermediate
DIBAL-H (1.0 M in hexanes)	142.22	2.5	116 mL	Hydride Source
Tetrahydrofuran (THF), Anhydrous	72.11	-	150 mL	Solvent (Step 2)

Experimental Protocols

Protocol A: Synthesis of 4-Amino-5-bromo-2-fluorobenzonitrile

Self-Validating Checkpoint: The reaction mixture shifts from a clear solution to a pale yellow suspension as the brominated product forms, providing a visual cue of reaction progression.

- Preparation: In an oven-dried 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-amino-2-fluorobenzonitrile (10.0 g, 73.5 mmol) in anhydrous acetonitrile (100 mL) under a nitrogen atmosphere.
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath.

- Bromination: Add N-Bromosuccinimide (13.7 g, 77.1 mmol, 1.05 equiv) portion-wise over 15 minutes to maintain the internal temperature below 5 °C[3].
- Propagation: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2 hours. Monitor completion via TLC (Hexanes:Ethyl Acetate 3:1, UV visualization).
- Quench & Workup: Concentrate the mixture under reduced pressure to remove the majority of the acetonitrile. Dissolve the crude residue in ethyl acetate (150 mL) and wash sequentially with saturated aqueous sodium thiosulfate (2 × 50 mL) to quench any unreacted NBS, followed by brine (50 mL)[4].
- Isolation: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify via flash column chromatography (silica gel) to afford 4-amino-5-bromo-2-fluorobenzonitrile as an off-white solid[2].

Protocol B: Synthesis of 2-Fluoro-4-amino-5-bromobenzaldehyde

Self-Validating Checkpoint: The careful addition of 1M HCl is critical. Insufficient hydrolysis will result in stable imine impurities, while overly harsh conditions or elevated temperatures during addition may degrade the product.

- Preparation: In an oven-dried 500 mL Schlenk flask, dissolve 4-amino-5-bromo-2-fluorobenzonitrile (10.0 g, 46.5 mmol) in anhydrous Tetrahydrofuran (THF) (150 mL) under an argon atmosphere.
- Cryogenic Cooling: Submerge the flask in a dry ice/acetone bath and cool to strictly -78 °C[5].
- Reduction: Slowly add DIBAL-H (1.0 M in hexanes, 116 mL, 116 mmol, 2.5 equiv) dropwise via a syringe pump over 45 minutes. (Note: Excess DIBAL-H is required due to the acidic protons on the free -NH₂ group, which will rapidly consume the first equivalent of the reagent).
- Propagation: Stir the mixture at -78 °C for 2 hours.

- Quenching: Carefully quench the reaction at -78 °C by the dropwise addition of anhydrous methanol (10 mL) to destroy excess DIBAL-H, followed by the addition of ethyl acetate (50 mL).
- Hydrolysis: Remove the cooling bath and allow the mixture to warm to 0 °C. Slowly add 1M aqueous HCl (100 mL) and stir vigorously for 1 hour at room temperature to fully hydrolyze the aluminum hemiaminal intermediate to the aldehyde[5].
- Workup: Extract the aqueous layer with ethyl acetate (3 × 100 mL). Wash the combined organic layers with saturated aqueous NaHCO₃ (100 mL) and brine (100 mL).
- Isolation: Dry over anhydrous Na₂SO₄, filter, and concentrate. Purify via recrystallization (toluene/hexanes) or column chromatography to yield 2-Fluoro-4-amino-5-bromobenzaldehyde[1].

Quantitative Data & Expected Characterization

Table 2: Expected Analytical Characterization (2-Fluoro-4-amino-5-bromobenzaldehyde)

Technique	Expected Signals / Data Points	Structural Interpretation
¹ H NMR (400 MHz, DMSO-d ₆)	δ 9.95 (s, 1H)	Aldehyde proton (-CHO at C1)
¹ H NMR	δ 7.85 (d, J = ~7.5 Hz, 1H)	Aromatic proton (C6, meta-coupled to F)
¹ H NMR	δ 6.50 (d, J = ~12.0 Hz, 1H)	Aromatic proton (C3, ortho-coupled to F)
¹ H NMR	δ 6.20 (br s, 2H)	Primary amine protons (-NH ₂)
ESI-MS (m/z)	217.9, 219.9[M+H] ⁺	Isotopic pattern (1:1 ratio) characteristic of 1 bromine atom

References

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Sources

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